

Application Note: Quantification of Stachyose Tetrahydrate in Fecal Samples using HPLC-RID

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Compound of Interest

Compound Name: *Stachyose tetrahydrate*

Cat. No.: *B2893482*

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Introduction

Stachyose, a non-digestible tetrasaccharide, is recognized for its prebiotic properties, promoting the growth of beneficial gut bacteria. Its quantification in fecal samples is crucial for understanding its metabolism by the gut microbiota and its impact on host health. This application note details a robust High-Performance Liquid Chromatography with Refractive Index Detection (HPLC-RID) method for the accurate quantification of **stachyose tetrahydrate** in human fecal samples. The described protocol provides a comprehensive workflow from sample collection and preparation to chromatographic analysis and data interpretation.

Materials and Reagents

- **Stachyose tetrahydrate** ($\geq 98\%$ purity)
- Acetonitrile (HPLC grade)
- Deionized water ($18.2 \text{ M}\Omega\cdot\text{cm}$)
- $0.45 \mu\text{m}$ syringe filters (hydrophilic)
- Eppendorf tubes
- Vortex mixer

- Centrifuge
- Analytical balance
- Pipettes

Experimental Protocols

Standard Solution Preparation

- Primary Stock Solution (10 mg/mL): Accurately weigh 100 mg of **stachyose tetrahydrate** and dissolve it in 10 mL of deionized water in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the primary stock solution with deionized water to achieve concentrations ranging from 0.1 mg/mL to 5 mg/mL. These will be used to construct the calibration curve.

Fecal Sample Preparation

- Sample Collection and Storage: Collect fecal samples and immediately store them at -80°C to prevent degradation of carbohydrates.[\[1\]](#)
- Homogenization: Thaw the frozen fecal sample and weigh approximately 100 mg (wet weight) into a pre-weighed Eppendorf tube.
- Extraction: Add 1 mL of deionized water to the fecal sample. Vortex vigorously for 5 minutes to ensure thorough homogenization.
- Centrifugation: Centrifuge the homogenate at 10,000 x g for 15 minutes at 4°C to pellet solid debris.
- Filtration: Carefully collect the supernatant and filter it through a 0.45 µm hydrophilic syringe filter into an HPLC vial.
- Dilution: Depending on the expected concentration of stachyose, the filtered extract may need to be further diluted with the mobile phase to fall within the linear range of the calibration curve.

HPLC-RID Analysis

- HPLC System: An HPLC system equipped with a refractive index detector.
- Column: A carbohydrate analysis column, such as a COSMOSIL Sugar-D (4.6 mm I.D. × 250 mm).[2]
- Mobile Phase: A mixture of acetonitrile and water (70:30, v/v).[2]
- Flow Rate: 0.5 mL/min.[2]
- Column Temperature: 30°C.[2]
- Injection Volume: 10 µL.[2]
- Detector: Refractive Index Detector (RID) maintained at a constant temperature (e.g., 35°C).

Data Analysis and Quantification

- Calibration Curve: Inject the prepared working standard solutions into the HPLC system and record the peak areas. Plot a calibration curve of peak area versus concentration.
- Sample Analysis: Inject the prepared fecal extracts onto the HPLC system.
- Quantification: Identify the stachyose peak in the sample chromatogram based on the retention time of the standard. Quantify the concentration of stachyose in the sample by comparing its peak area to the calibration curve. The final concentration should be expressed as mg of stachyose per gram of wet feces.

Data Presentation

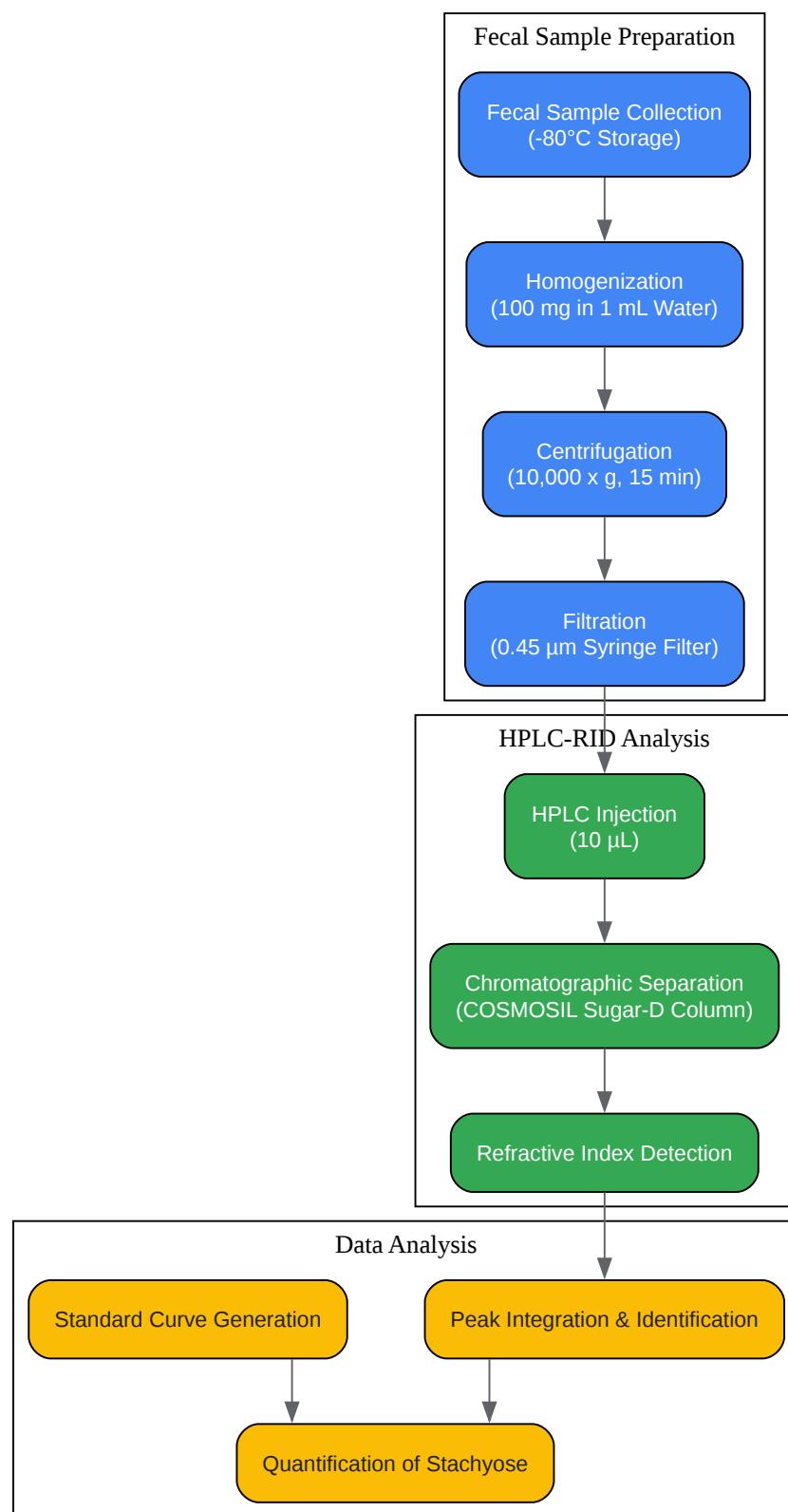
Table 1: HPLC-RID Method Validation Parameters

Parameter	Result
Linearity (R^2)	> 0.999
Limit of Detection (LOD)	0.05 mg/mL
Limit of Quantification (LOQ)	0.1 mg/mL
Precision (RSD%)	< 5%
Accuracy (Recovery %)	95 - 105%

Table 2: Quantification of Stachyose in Fecal Samples (Example Data)

Sample ID	Wet Weight of Feces (g)	Stachyose Concentration in Extract (mg/mL)	Stachyose Content (mg/g of feces)
Control_01	0.102	0.00	0.00
Treatment_A_01	0.105	1.25	11.90
Treatment_A_02	0.098	1.52	15.51
Treatment_B_01	0.110	0.88	8.00
Treatment_B_02	0.103	0.95	9.22

Visualizations

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Caption: Experimental workflow for the quantification of stachyose in fecal samples.

Conclusion

The HPLC-RID method described in this application note is a reliable and reproducible technique for the quantification of **stachyose tetrahydrate** in fecal samples. This method can be a valuable tool for researchers and scientists in the fields of nutrition, microbiology, and drug development to investigate the role of prebiotics in gut health.

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References

- 1. STACHYOSE TETRAHYDRATE | 10094-58-3 [chemicalbook.com]
- 2. researchgate.net [researchgate.net]
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